

An In-depth Technical Guide to Diphenylamine Sulfonic Acid and Its Salts

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Compound of Interest

Compound Name: *Diphenylamine Sulfonic Acid*

Cat. No.: *B093892*

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical reagents is paramount. This guide provides a detailed overview of diphenylamine-4-sulfonic acid and its commonly used sodium and barium salts, focusing on their core properties and applications, particularly as a redox indicator.

Core Properties

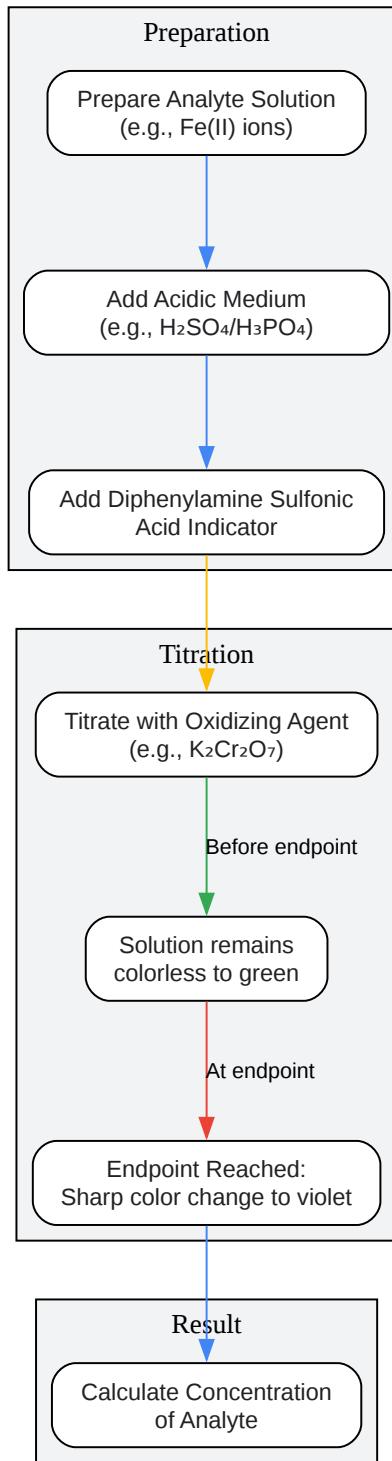
Diphenylamine-4-sulfonic acid and its salts are key reagents in analytical chemistry. Their utility primarily stems from their distinct color change upon oxidation, making them excellent redox indicators. A summary of their fundamental physicochemical properties is presented below.

Property	Diphenylamine-4-sulfonic acid	Diphenylamine-4-sulfonic acid Sodium Salt	Diphenylamine-4-sulfonic acid Barium Salt
CAS Number	101-57-5 [1] [2]	6152-67-6 [3] [4] [5] [6] [7]	6211-24-1 [8] [9] [10] [11]
Molecular Formula	$C_{12}H_{11}NO_3S$ [1] [2]	$C_{12}H_{10}NNaO_3S$ [3] [4] [5] [7]	$C_{24}H_{20}BaN_2O_6S_2$ [8] [9] [10]
Molecular Weight	249.29 g/mol [1] [2]	271.27 g/mol [3] [4] [5] [7]	633.88 g/mol [8] [9] [10]
Appearance	Not specified in search results	Off-white powder [3] to off-white to beige to light grey crystalline powder [6]	White to grey crystals, crystalline solid or powder [12]
Solubility in Water	Not specified in search results	820 g/L [4]	Moderately soluble [9] , slightly soluble [12]
Melting Point	Not specified in search results	>300 °C [3] (decomposes at 200 °C [4])	>300 °C [10]

Application as a Redox Indicator

Diphenylamine sulfonic acid is widely employed as a redox indicator in various titrations, most notably in the determination of iron (II) with potassium dichromate. The indicator is colorless in its reduced form and undergoes a sharp, reversible color change to a violet or purple color at the equivalence point.

The logical workflow for utilizing **diphenylamine sulfonic acid** as a redox indicator in a typical titration is illustrated below.

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